

Physical and chemical properties of Glycofurol for researchers

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Compound of Interest

Compound Name: Glycofurol

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Glycofurol: A Comprehensive Technical Guide for Researchers

An In-depth Technical Guide on the Core Physical and Chemical Properties of **Glycofurol** for Researchers, Scientists, and Drug Development Professionals.

This guide provides a detailed overview of the physical and chemical properties of **Glycofurol**, a widely used solvent and penetration enhancer in the pharmaceutical industry. The information is curated to assist researchers and formulation scientists in leveraging the unique characteristics of this excipient for optimal drug development.

Chemical Identity

Glycofurol is the polyethylene glycol ether of tetrahydrofurfuryl alcohol.[1][2] It is also known by several synonyms, including Tetraglycol, α -(tetrahydrofuranyl)- ω -hydroxy-poly(oxyethylene), and Poly(ethylene glycol) tetrahydrofurfuryl ether.[2][3] The specific grade, **Glycofurol** 75, indicates that the fraction with $n=1$ or 2 in its chemical structure constitutes a minimum of 95%.

[1]

Chemical Structure:

Caption: General chemical structure of **Glycofurol**.

Physical Properties

Glycofurol is a clear, colorless to pale yellow, viscous liquid with a slight, characteristic odor and a bitter taste that produces a warm sensation on the tongue.^{[1][4]} Its physical properties are summarized in the table below.

Table 1: Physical Properties of **Glycofurol**

Property	Value	References
Appearance	Clear, colorless to pale yellow, viscous liquid	^{[1][4]}
Odor	Almost odorless, characteristic	^{[1][5]}
Taste	Bitter, produces a warm sensation	^[1]
Density	1.070–1.090 g/cm ³ at 20°C	^[1]
1.09 g/mL at 25°C	^{[6][7]}	
Refractive Index	n _D 20: 1.4545	^[1]
n _D 20: 1.462	^{[2][6]}	
n _D 20: 1.454	^[7]	
Boiling Point	80–100 °C for Glycofurol 75	^{[1][7]}
100-145 °C at 0.4 mm Hg	^{[6][8]}	
256-257 °C at 760 mm Hg (est.)	^[2]	
Viscosity (dynamic)	8–18 mPa·s (cP) at 20°C for Glycofurol 75	^[1]
Flash Point	> 230 °F (> 110 °C)	^{[2][6]}
Moisture Content	0.2–5% at ambient temperature and 30% relative humidity	^[1]

Chemical Properties and Stability

Glycofurol is stable when stored under nitrogen in a well-closed container, protected from light, in a cool, dry place.^[1] It is incompatible with strong oxidizing agents.^{[1][6]} While generally considered nontoxic and nonirritant at typical concentrations used in pharmaceutical formulations, undiluted **Glycofurol** can be an irritant.^{[1][7]}

Table 2: Chemical and Stability Data

Property	Value/Information	References
Chemical Name	α -[(Tetrahydro-2-furanyl)methyl]- ω -hydroxy-poly(oxy-1,2-ethanediyl)	^[1]
CAS Number	31692-85-0	^{[1][4][9]}
Molecular Formula	C ₉ H ₁₈ O ₄ (average)	^[1]
C ₇ H ₁₄ O ₃ (for n=1)	^{[8][9]}	
(C ₂ H ₄ O) _n C ₅ H ₁₀ O ₂	^{[3][10]}	
Molecular Weight	190.24 g/mol (average)	^[1]
146.18 g/mol (for n=1)	^{[8][9]}	
Hydroxyl Value	300–400	^[1]
Stability	Stable if stored under nitrogen, protected from light, in a cool, dry place.	^[1]
Incompatibilities	Incompatible with oxidizing agents.	^{[1][6]}

Solubility

Glycofurol is a versatile solvent, miscible with a range of polar solvents. Its solubility characteristics are crucial for its application in formulating poorly water-soluble drugs.

Table 3: Solubility of **Glycofurol** at 20°C

Solvent	Solubility	References
Water	Miscible in all proportions (cloudiness may occur)	[1]
Ethanol (95%)	Miscible in all proportions	[1]
Propylene Glycol	Miscible in all proportions	[1]
Polyethylene Glycol 400	Miscible in all proportions	[1]
Glycerin	Miscible in all proportions	[1]
Castor Oil	Miscible (cloudiness may occur)	[1]
Arachis Oil	Immiscible	[1]
Isopropyl Ether	Immiscible	[1]
Petroleum Ether	Immiscible	[1]
Chloroform	Sparingly soluble	[6][11]
Methanol	Slightly soluble (sonication may be required)	[6][11]

Experimental Protocols

Detailed, standardized experimental protocols for determining the physicochemical properties of **Glycofurol** are established in pharmacopeias such as the USP/NF. The following are general descriptions of methodologies.

Determination of Density: The density of **Glycofurol** is typically determined using a calibrated pycnometer or an oscillating U-tube density meter at a specified temperature (e.g., 20°C or 25°C).

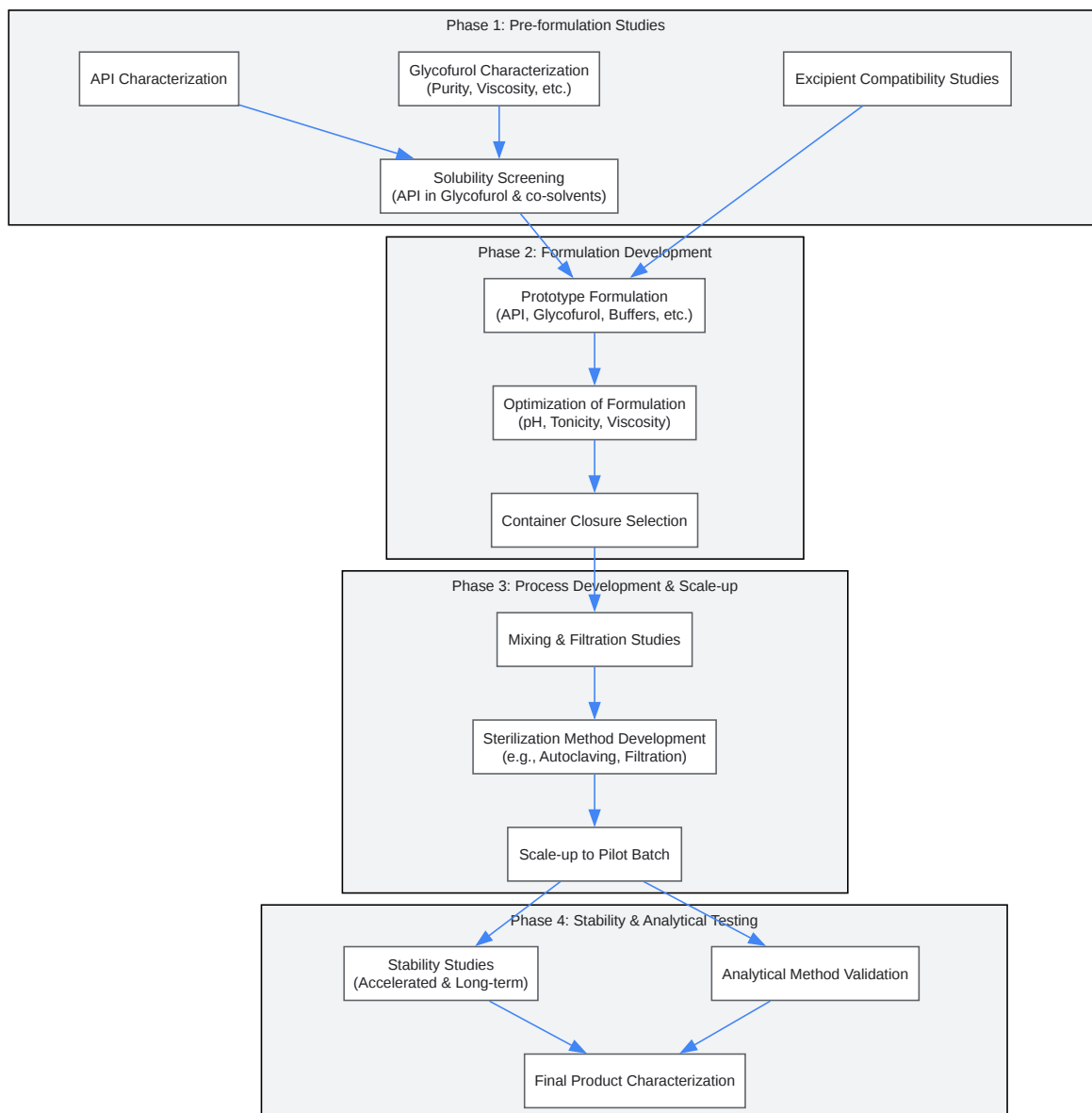
Measurement of Refractive Index: The refractive index is measured using a refractometer, such as an Abbe refractometer, at a controlled temperature (e.g., 20°C) and a specific wavelength of light (typically the sodium D-line, 589 nm).

Viscosity Measurement: The dynamic viscosity of **Glycofurol** is determined using a viscometer, such as a capillary viscometer or a rotational viscometer, at a constant temperature (e.g., 20°C).

Solubility Assessment: To determine solubility, a known amount of **Glycofurol** is added to a specific volume of the solvent at a controlled temperature. The mixture is agitated until equilibrium is reached, and the solution is visually inspected for clarity or analyzed by a suitable analytical technique to quantify the amount of dissolved **Glycofurol**.

Experimental Workflow: Formulation of a Parenteral Solution

The following diagram illustrates a typical workflow for the development of a parenteral formulation using **Glycofurol** as a co-solvent.



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Caption: Workflow for parenteral formulation using **Glycofurol**.

Applications in Pharmaceutical Formulation

Glycofurol is primarily used as a solvent in parenteral (intravenous or intramuscular) formulations, often at concentrations up to 50% v/v.[1][6] It is particularly valuable for dissolving water-insoluble active pharmaceutical ingredients.[6][7] Furthermore, it has been investigated as a penetration enhancer and solvent in topical and intranasal drug delivery systems.[1][6] Its ability to form gel systems also makes it a potential carrier for drug delivery.[3]

Regulatory Status

Glycofurol is included in parenteral medicines licensed in Europe.[1] It is also listed in various chemical inventories and databases.[9][10]

This technical guide provides a solid foundation for researchers working with **Glycofurol**. By understanding its core properties, scientists can better utilize this versatile excipient to overcome formulation challenges and develop effective drug products.

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